

Application Notes & Protocols for In Vivo Administration of [Ala17]-MCH

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Compound of Interest

Compound Name: [Ala17]-MCH

Cat. No.: B15607526

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Introduction Melanin-concentrating hormone (MCH) is a cyclic neuropeptide that plays a significant role in regulating energy homeostasis, feeding behavior, stress, and anxiety.[1][2] In rodents, MCH exerts its effects primarily through the MCH receptor 1 (MCHR1), a G-protein-coupled receptor (GPCR) widely expressed in the brain.[3] Activation of MCHR1 is known to stimulate food intake (orexigenic effect).[3]

[Ala17]-MCH is a synthetic analog of MCH. It functions as a potent MCH receptor agonist, displaying high selectivity for MCHR1 over MCHR2.[4][5] This makes it a valuable tool for researchers studying the physiological and behavioral effects mediated by the MCH system. These application notes provide a comprehensive guide for the in vivo administration of **[Ala17]-MCH** to rodent models.

Data Presentation

Quantitative data for **[Ala17]-MCH** and related MCH receptor modulators are summarized below. These values are essential for experimental design, including the preparation of appropriate concentrations and the selection of dose ranges.

Table 1: Biological Activity of [Ala17]-MCH This table summarizes the receptor binding affinity (K_i) and functional potency (EC₅₀) of **[Ala17]-MCH**.

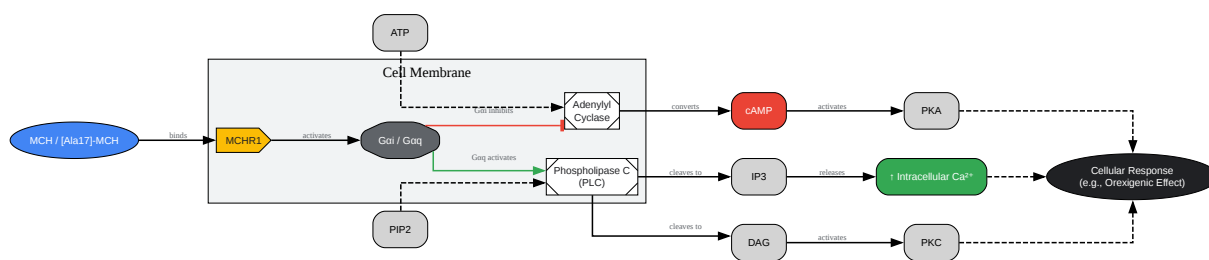
Parameter	Receptor	Value	Reference
Binding Affinity (Ki)	MCHR1	0.16 nM	[4] [5] [6]
MCHR2	34 nM	[4] [5] [6]	
Functional Potency (EC50)	MCHR1	17 nM	[4] [5]
MCHR2	54 nM	[4] [5]	

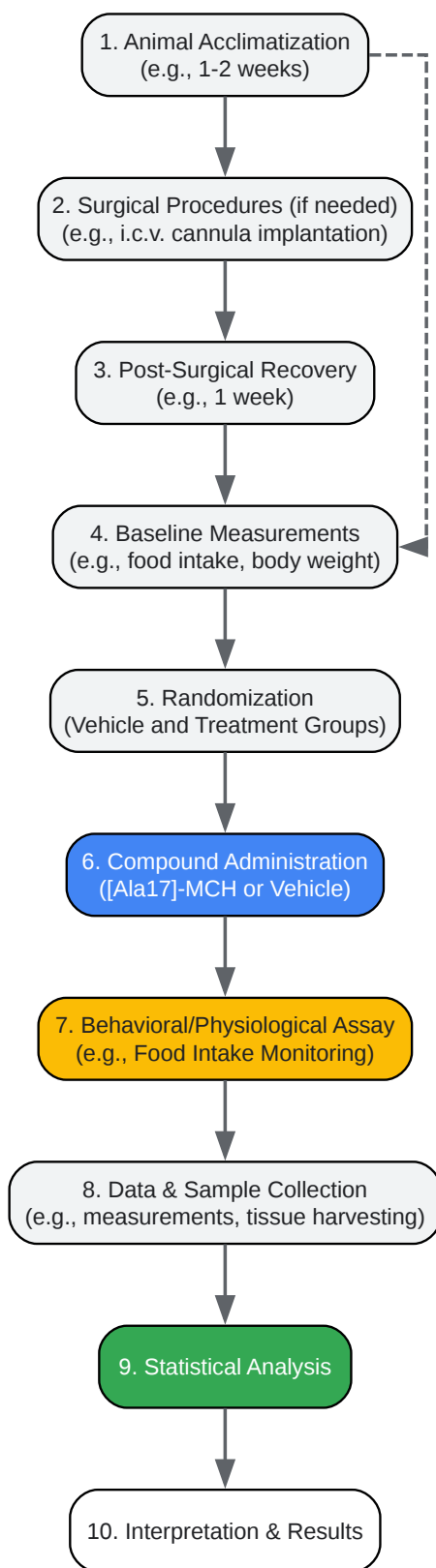
Table 2: Example In Vivo Administration Parameters for MCH Receptor Modulators This table provides examples of dosages and administration routes from studies using MCH agonists and antagonists in rodents. These can serve as a starting point for designing dose-response studies with **[Ala17]-MCH**.

Compound Type	Compound	Species	Route	Dose Range	Observed Effect	Reference
MCH Agonist	NEI-MCH	Rat	i.c.v.	5 nmol/kg	Increased food intake	[7]
Peptide Antagonist	S38151	Rat	i.c.v.	0.5 - 50 nmol/kg	Blocked MCH-induced feeding	[7][8]
Peptide Antagonist	S38151	Mouse (ob/ob)	i.p.	10 - 30 mg/kg	Limited body weight gain	[7]
Small Molecule Antagonist	DABA-821	Rat	p.o.	10 mg/kg	Modest conditioned taste aversion	[9]
Small Molecule Antagonist	SNAP 94847	Rat	i.p.	20 mg/kg	Sensitization to dopamine agonists	[10]
Small Molecule Antagonist	AZD1979	Mouse	p.o.	30 mg/kg	High brain penetrability	[11]

Signaling Pathways and Experimental Workflow

MCH Receptor 1 Signaling Pathway **[Ala17]-MCH**, acting as an agonist, binds to the MCHR1, a GPCR that couples to inhibitory (Gi) and activating (Gq) G-proteins. This dual signaling cascade ultimately modulates neuronal excitability and cellular function.





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References

- 1. Identification and New Indication of Melanin-Concentrating Hormone Receptor 1 (MCHR1) Antagonist Derived from Machine Learning and Transcriptome-Based Drug Repositioning Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Melanin-concentrating hormone MCH1 receptor antagonists: a potential new approach to the treatment of depression and anxiety disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Recent Updates on the Melanin-Concentrating Hormone (MCH) and Its Receptor System: Lessons from MCH1R Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [Ala17]-MCH | CAS 359784-84-2 | [Ala17]-Melanin-concentrating hormone | Tocris Bioscience [tocris.com]
- 5. [Ala17]-MCH | TargetMol [targetmol.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Peripheral injections of melanin-concentrating hormone receptor 1 antagonist S38151 decrease food intake and body weight in rodent obesity models - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | The Role of Melanin-Concentrating Hormone and Its Receptors in Energy Homeostasis [frontiersin.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Mechanism of the anti-obesity effects induced by a novel Melanin-concentrating hormone 1-receptor antagonist in mice - PMC [pmc.ncbi.nlm.nih.gov]
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